

Application Notes and Protocols: LATS Kinase Inhibition in Primary Cell Culture

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Compound of Interest

Compound Name: *laTTP*
CAS No.: 125676-73-5
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A Note on Terminology: The term "**laTTP**" is likely a typographical error. Based on the context of primary cell culture and signaling pathways, this document will focus on the application of inhibitors for LATS (Large Tumor Suppressor Kinase), a central component of the Hippo signaling pathway that regulates cell proliferation and organ size.

Introduction

The Hippo signaling pathway is a critical regulator of tissue homeostasis, and its dysregulation is implicated in various diseases. The core of the pathway consists of a kinase cascade where LATS1 and LATS2 phosphorylate the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional coactivator with PDZ-binding motif).[1][2] This phosphorylation leads to their cytoplasmic sequestration and degradation, thereby inhibiting the expression of genes that promote cell proliferation.[3][4]

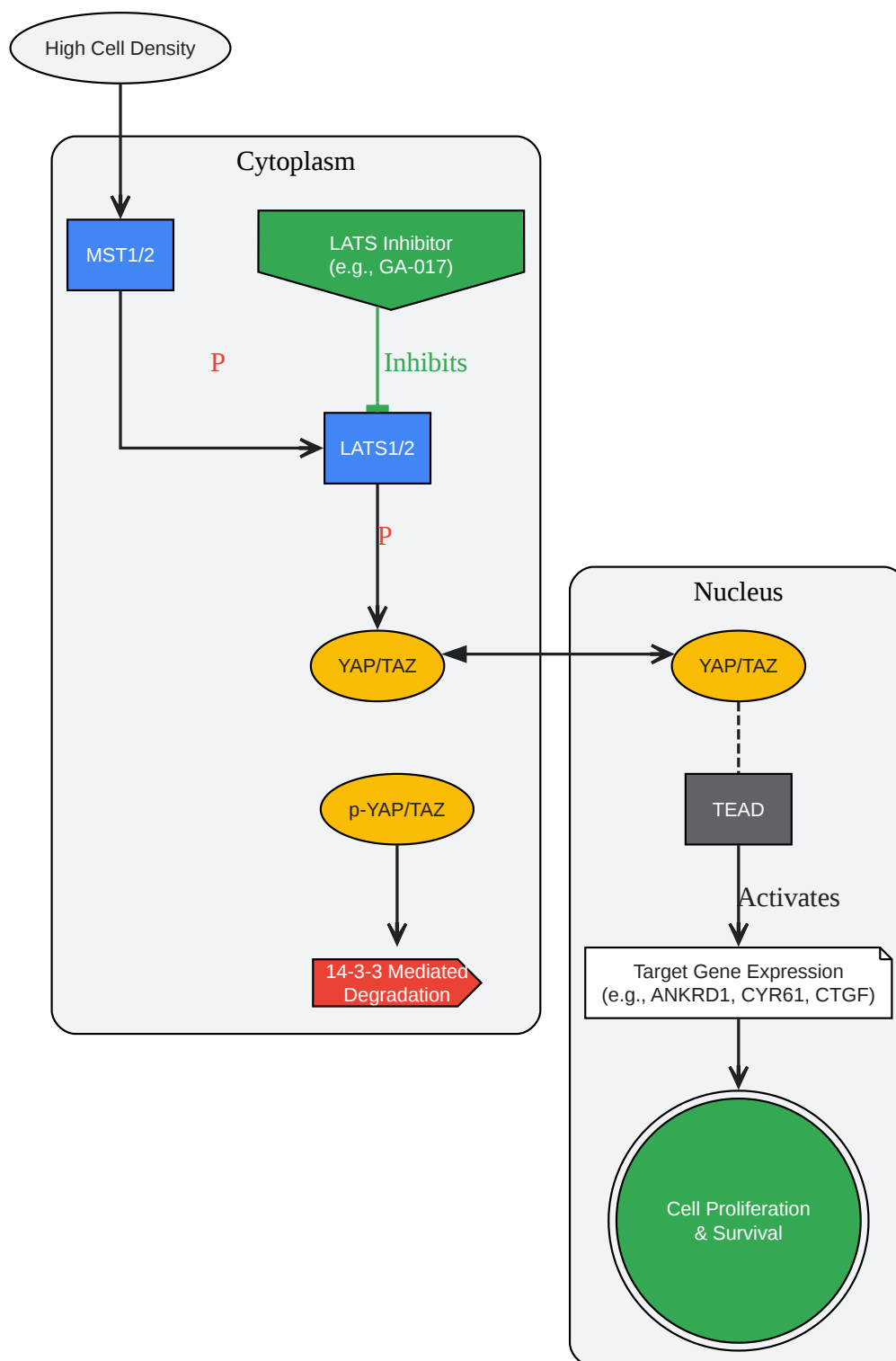
In many primary cell culture systems, particularly in 3D models like spheroids and organoids, cell proliferation can be slow, limiting the expansion of these physiologically relevant models for research and drug development.[5][6] Pharmacological inhibition of LATS kinases offers a powerful strategy to overcome this limitation. By blocking LATS1/2, YAP/TAZ remain

unphosphorylated, translocate to the nucleus, and activate transcription of pro-proliferative genes, leading to enhanced cell growth.[\[5\]](#)[\[7\]](#)

These application notes provide an overview and detailed protocols for utilizing small molecule LATS inhibitors, such as GA-017, to promote the growth of primary cells in 3D culture systems.

Signaling Pathway: The Hippo Pathway and LATS Inhibition

The canonical Hippo pathway is activated by various stimuli, including high cell density. This leads to the activation of the MST1/2 kinases, which in turn phosphorylate and activate LATS1/2.[\[2\]](#) Activated LATS1/2 then phosphorylates YAP and TAZ, preventing their nuclear entry and leading to growth inhibition. Small molecule inhibitors of LATS1/2, such as GA-017, act as ATP-competitive inhibitors of the kinases, preventing YAP/TAZ phosphorylation and promoting their nuclear translocation and subsequent activation of growth-promoting genes.[\[5\]](#)
[\[8\]](#)



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Figure 1: Hippo signaling pathway and the mechanism of LATS kinase inhibitors.

Quantitative Data Summary

The use of LATS inhibitors has been shown to significantly enhance the proliferation of various cell types in 3D culture. The following tables summarize representative quantitative data from studies using the LATS inhibitor GA-017.

Table 1: Inhibitory Activity of GA-017 on LATS Kinases

Target Kinase	IC ₅₀ (nM)	K _i (nM)
LATS1	4.10 ± 0.79	0.58 ± 0.11
LATS2	3.92 ± 0.42	0.25 ± 0.03

Data sourced from MedchemExpress and Selleck Chemicals.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 2: Effect of GA-017 on Spheroid/Organoid Growth

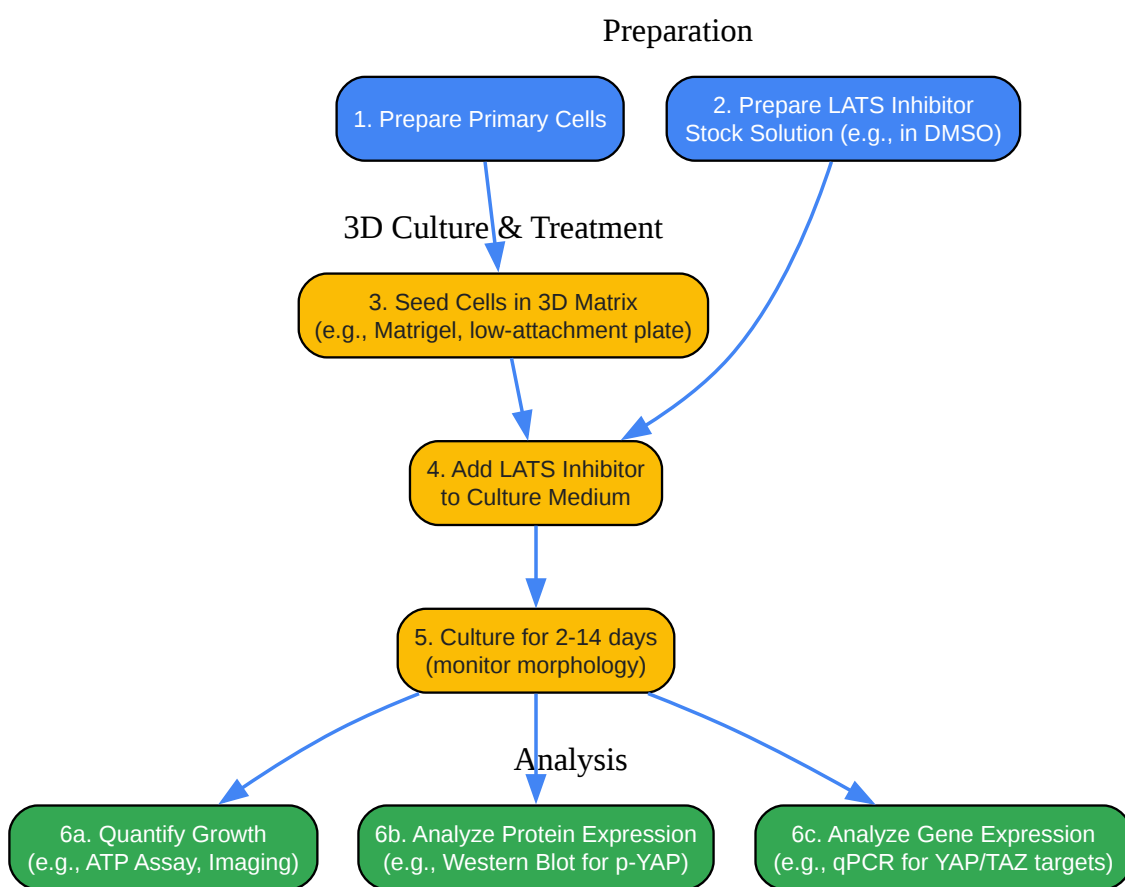
Cell Model	Culture Condition	Treatment	Duration	Outcome	Fold Change vs. Control
SKOV3 Cells	3D Culture (gellan gum)	10 µM GA-017	4 days	Cell Number (ATP assay)	~2.5x
A431 Cells	Hanging Drop	10 µM GA-017	2 days	Cell Number	~1.5x
MDCK Cysts	Matrigel	10 µM GA-017	6 days	Cyst Number (>30 µm)	~2.0x
Mouse Intestinal Organoids	Matrigel	10 µM GA-017	4 days	Organoid Number	~1.8x

Data synthesized from Aihara et al., J Biol Chem, 2022.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Experimental Protocols

The following protocols provide a framework for using LATS inhibitors to enhance the growth of primary cells in 3D culture.

General Experimental Workflow



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Figure 2: General workflow for using LATS inhibitors in primary 3D cell culture.

Protocol 1: Enhancing Spheroid Formation using LATS Inhibitor GA-017

This protocol is adapted for generating spheroids from primary cells or cell lines on low-attachment plates.

Materials:

- Primary cells of interest
- Appropriate cell culture medium
- LATS Inhibitor GA-017 (MedchemExpress, Selleck Chemicals)[8][9]
- Dimethyl sulfoxide (DMSO), sterile
- 96-well ultra-low attachment (ULA) round-bottom plates
- Cell viability reagent (e.g., CellTiter-Glo® 3D)
- Phosphate-buffered saline (PBS)

Procedure:

- Prepare LATS Inhibitor Stock:
 - Dissolve GA-017 in DMSO to create a 10 mM stock solution.
 - Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- Cell Seeding:
 - Harvest and count primary cells. Resuspend cells in the appropriate culture medium to the desired concentration (e.g., 1,000 - 5,000 cells per 100 µL).
 - Seed 100 µL of the cell suspension into each well of a 96-well ULA plate.
- Treatment:
 - Prepare working concentrations of GA-017 by diluting the 10 mM stock solution in culture medium. A final concentration of 1-10 µM is a good starting point.[5]

- Also prepare a vehicle control medium containing the same final concentration of DMSO as the highest GA-017 concentration.
- Add 100 μ L of the GA-017 or vehicle control medium to the appropriate wells (for a final volume of 200 μ L).
- Incubation:
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 4-7 days.
 - Monitor spheroid formation daily using a light microscope.
- Analysis (Cell Viability):
 - At the end of the incubation period, measure cell proliferation using a 3D-compatible cell viability assay.
 - For CellTiter-Glo® 3D, allow the plate to equilibrate to room temperature for 30 minutes.
 - Add 100 μ L of the reagent to each 200 μ L of medium in the well.
 - Mix vigorously on an orbital shaker for 5 minutes to induce cell lysis.
 - Incubate at room temperature for an additional 25 minutes to stabilize the luminescent signal.
 - Measure luminescence using a plate reader.
 - Normalize the results to the vehicle control to determine the fold-change in cell growth.

Protocol 2: Western Blot Analysis of YAP Phosphorylation

This protocol is to verify the mechanism of action of the LATS inhibitor by assessing the phosphorylation status of YAP at Serine 127.

Materials:

- Spheroids/organoids treated with LATS inhibitor (from Protocol 1 or similar)
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- Laemmli sample buffer
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies:
 - Rabbit anti-phospho-YAP (Ser127)
 - Rabbit anti-YAP (Total)
 - Mouse anti-GAPDH or β -actin (loading control)
- HRP-conjugated secondary antibodies (anti-rabbit, anti-mouse)
- Enhanced chemiluminescence (ECL) substrate

Procedure:

- Protein Extraction:
 - Collect spheroids by gentle centrifugation.
 - Wash once with cold PBS.
 - Lyse the spheroids in ice-cold RIPA buffer with inhibitors.
 - Incubate on ice for 30 minutes, vortexing occasionally.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C. Collect the supernatant.

- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA assay according to the manufacturer's instructions.
- Sample Preparation and SDS-PAGE:
 - Normalize all samples to the same protein concentration with lysis buffer.
 - Add Laemmli sample buffer and boil at 95°C for 5 minutes.
 - Load 20-30 µg of protein per lane onto an SDS-PAGE gel. Run the gel until the dye front reaches the bottom.
- Western Blotting:
 - Transfer the proteins to a PVDF membrane.
 - Block the membrane for 1 hour at room temperature in blocking buffer.
 - Incubate the membrane with primary antibodies (e.g., anti-p-YAP, 1:1000 dilution) overnight at 4°C with gentle agitation.
 - Wash the membrane 3 times for 10 minutes each with TBST.
 - Incubate with the appropriate HRP-conjugated secondary antibody (1:5000 dilution) for 1 hour at room temperature.
 - Wash the membrane 3 times for 10 minutes each with TBST.
- Detection:
 - Apply ECL substrate to the membrane and visualize the bands using a chemiluminescence imaging system.
 - Strip the membrane and re-probe for total YAP and the loading control to confirm equal loading and to assess the ratio of phosphorylated to total YAP. A decrease in the p-YAP/Total YAP ratio indicates successful LATS inhibition.[7]

Conclusion

The use of small molecule inhibitors of LATS1/2 kinases is an effective and reproducible method to enhance the proliferation of primary cells, particularly in advanced 3D culture models. This approach facilitates the generation of larger quantities of spheroids and organoids, which are invaluable for basic research, disease modeling, and drug discovery applications. The protocols provided herein offer a robust starting point for researchers to implement this technology in their own primary cell culture systems.

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